

Technical Guide: Physicochemical Properties of 2-Chloro-4-iodobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-4-iodobenzoic acid

Cat. No.: B136495

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Chloro-4-iodobenzoic acid**, with a focus on its melting point and appearance. This document is intended to serve as a valuable resource for professionals in research and development, particularly in the fields of organic synthesis and pharmaceutical sciences.

Introduction

2-Chloro-4-iodobenzoic acid is a halogenated aromatic carboxylic acid. Its molecular structure, featuring both chlorine and iodine substituents, makes it a versatile building block in the synthesis of complex organic molecules and active pharmaceutical ingredients. Accurate characterization of its physical properties is crucial for its application in further research and development.

Physical and Chemical Properties

A summary of the key physicochemical properties of **2-Chloro-4-iodobenzoic acid** is presented below.

Property	Value
IUPAC Name	2-chloro-4-iodobenzoic acid
CAS Number	145343-76-6
Molecular Formula	C ₇ H ₄ ClIO ₂
Molecular Weight	282.46 g/mol
Melting Point	166 - 172 °C[1], 166.0 - 170.0 °C[2], 166-170 °C[3]
Appearance	Pale pink colored crystalline powder[1], White to Light yellow to Light orange powder to crystal[2] [3]

Experimental Protocols

The following sections detail the standard methodologies for determining the melting point and appearance of a chemical compound such as **2-Chloro-4-iodobenzoic acid**.

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a common and reliable technique for this determination.[3]

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Sample of **2-Chloro-4-iodobenzoic acid** (dry and finely powdered)
- Spatula
- Watch glass

Procedure:

- Sample Preparation: Ensure the sample of **2-Chloro-4-iodobenzoic acid** is completely dry and has a fine, powdered consistency to ensure uniform heating.[3]
- Loading the Capillary Tube: Place a small amount of the powdered sample on a clean, dry watch glass. Invert the open end of a capillary tube and press it into the powder. A small amount of the sample will enter the tube.
- Packing the Sample: Tap the sealed end of the capillary tube gently on a hard surface to cause the sample to fall to the bottom. The packed sample should be approximately 2-3 mm in height.
- Initial Rapid Determination (Optional but Recommended): Place the loaded capillary tube into the heating block of the melting point apparatus. Heat the sample rapidly to get an approximate melting point range. This helps in setting the parameters for a more accurate measurement.
- Accurate Melting Point Determination:
 - Allow the apparatus to cool down to at least 20°C below the approximate melting point.
 - Insert a new capillary tube with the sample.
 - Set the heating rate to a slow and steady increase, typically 1-2°C per minute, as the expected melting point is approached.
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Continue to observe and record the temperature at which the last solid crystal melts (the end of the melting range).
- Reporting: The melting point is reported as a range from the temperature at which melting begins to the temperature at which it is complete.

The physical appearance of a chemical provides initial qualitative information. This is typically observed under ambient laboratory conditions.

Procedure:

- Place a small, representative sample of **2-Chloro-4-iodobenzoic acid** on a clean, white surface, such as a watch glass or a piece of weighing paper.
- Observe the sample under good lighting.
- State: Note the physical state of the substance (e.g., solid, liquid, or gas). For **2-Chloro-4-iodobenzoic acid**, it is a solid at room temperature.
- Form/Texture: Describe the form of the solid (e.g., crystalline, powder, amorphous). Note any specific characteristics like needle-like crystals or a fine powder.
- Color: Describe the color of the substance. It is important to note any variations in color.

Workflow for Chemical Characterization

The following diagram illustrates a typical workflow for the physicochemical characterization of a chemical compound like **2-Chloro-4-iodobenzoic acid**.

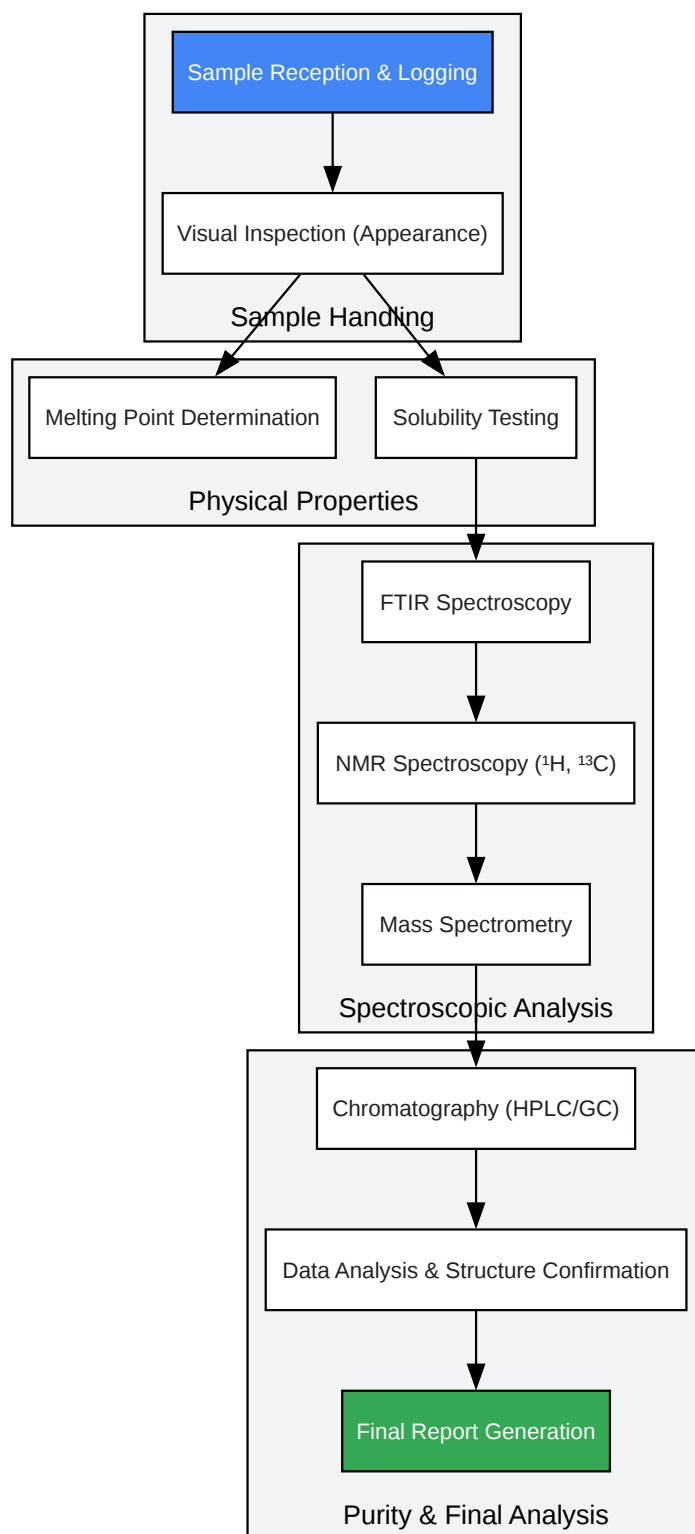


Figure 1: Workflow for Physicochemical Characterization

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Caption: Workflow for Physicochemical Characterization.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-Chloro-4-iodobenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b136495#2-chloro-4-iodobenzoic-acid-melting-point-and-appearance]

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